

Proper Disposal Procedures for BMS-770767: Essential Safety and Logistical Information

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Compound of Interest

Compound Name: BMS-770767

Cat. No.: B606248

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Disclaimer: A specific Safety Data Sheet (SDS) for **BMS-770767**, providing definitive handling and disposal instructions, could not be located in the public domain. The following guidance is based on the chemical's structural characteristics and general principles of laboratory safety for research chemicals. This information is intended to supplement, not replace, the critical guidance of your institution's Environmental Health and Safety (EHS) department. Always consult with your EHS office for specific disposal protocols at your facility.

Researchers, scientists, and drug development professionals handling **BMS-770767** must prioritize safety and adhere to rigorous disposal protocols to minimize environmental impact and ensure personnel safety. Due to the absence of a specific Safety Data Sheet (SDS), a conservative approach to disposal is paramount. This guide provides essential logistical information and a procedural framework for the proper disposal of **BMS-770767**, based on its chemical properties and general best practices for laboratory chemical waste management.

Chemical and Physical Properties

A summary of the known quantitative data for **BMS-770767**, sourced from PubChem, is presented below.^[1] This information can help in assessing the potential hazards and determining the appropriate disposal route.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ ClN ₃ O ₂	PubChem
Molecular Weight	355.8 g/mol	PubChem
Appearance	White to off-white powder	ChemicalBook[2]
pKa (Predicted)	14.69 ± 0.40	ChemicalBook[2]
Density (Predicted)	1.48±0.1 g/cm ³	ChemicalBook[2]

General Disposal Procedures

Given that **BMS-770767** is a chlorinated aromatic and heterocyclic compound, it should be treated as a hazardous chemical waste. The following step-by-step guidance outlines a conservative approach to its disposal.

1. Waste Identification and Segregation:

- **Treat as Hazardous Waste:** In the absence of specific data, assume **BMS-770767** is toxic and potentially ecotoxic.
- **Solid Waste:** Collect solid **BMS-770767**, along with any contaminated personal protective equipment (PPE) such as gloves and weighing papers, in a dedicated, clearly labeled hazardous waste container. The container should be made of a material compatible with the chemical.
- **Liquid Waste:** Solutions containing **BMS-770767** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines. The container should be appropriate for the solvent used.
- **Sharps Waste:** Any needles, syringes, or other sharps contaminated with **BMS-770767** must be disposed of in a designated sharps container for hazardous chemical waste.

2. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**BMS-770767**," and the approximate concentration and quantity of the waste. Include the date of waste generation.

3. Storage:

- Store waste containers in a designated satellite accumulation area that is secure and away from general laboratory traffic.
- Ensure secondary containment is used to prevent the spread of material in case of a leak.

4. Consultation and Pickup:

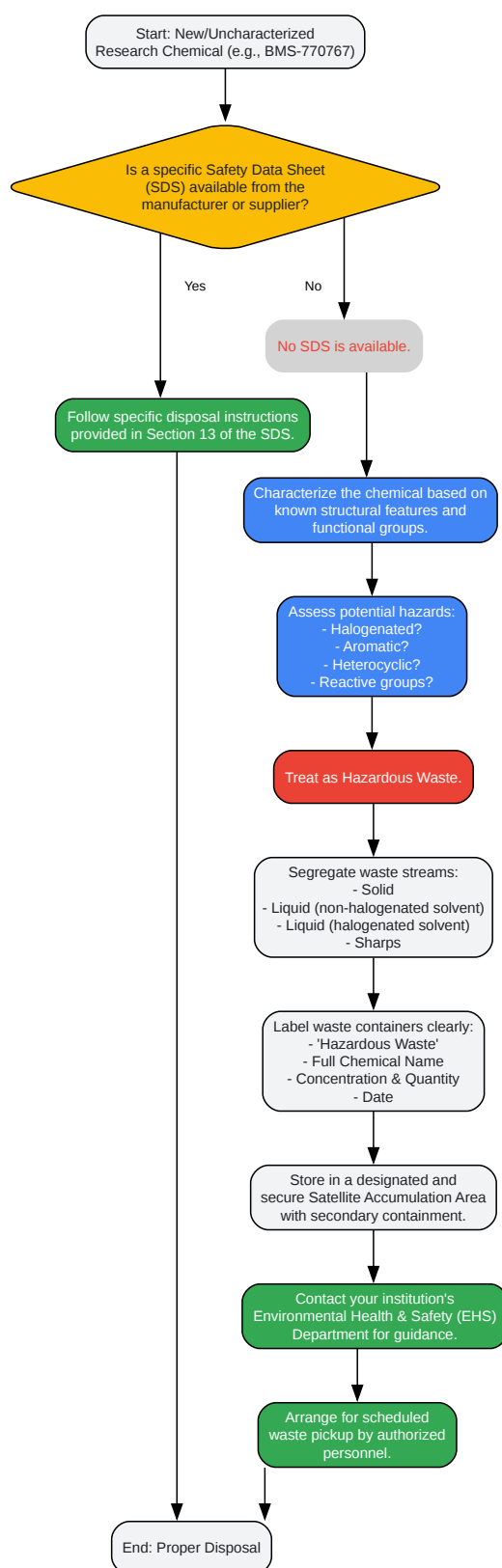
- Contact your institution's Environmental Health and Safety (EHS) department to inform them of the waste you have generated.
- Arrange for a scheduled pickup of the hazardous waste by trained EHS personnel or a certified hazardous waste disposal company.

Experimental Protocols

Detailed experimental protocols for the use of **BMS-770767** were not available in the public search results. As a research chemical, specific protocols would be developed by the investigating laboratory. When developing such protocols, it is crucial to incorporate the handling and disposal considerations outlined in this document. Always perform a thorough risk assessment before beginning any new experimental work.

Disposal Workflow for Research Chemicals without an SDS

The following diagram illustrates a logical workflow for determining the proper disposal route for a research chemical when a Safety Data Sheet is not available. This procedural guidance is essential for maintaining a safe laboratory environment.



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Caption: Disposal decision workflow for a research chemical lacking a specific SDS.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. BMS-770767 CAS#: 1875067-34-7 [m.chemicalbook.com]
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